

Proper Disposal Procedures: 3-[(4-Chlorophenyl)methoxy]pyridine[1]

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Compound of Interest

Compound Name: 3-[(4-Chlorophenyl)methoxy]pyridine

CAS No.: 88166-61-4

Cat. No.: B8618454

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Part 1: Executive Summary & Immediate Action Card

Status: Hazardous Chemical Waste (Halogenated / Nitrogenous) Primary Disposal Method: High-Temperature Incineration with Scrubber RCRA Consideration: Treat as Hazardous Waste (Characteristic/Listed depending on formulation).

IMMEDIATE ACTION: SPILL RESPONSE

1. EVACUATE & VENTILATE: If spill is >10g or aerosolized, clear the immediate area. Ensure fume hoods are active.
2. PPE REQUIRED: Nitrile gloves (double-gloved recommended), safety goggles, lab coat. Use N95/P100 respirator if dust is present.
3. CONTAIN: Do NOT allow to enter drains. This compound is a potential marine pollutant.
4. [1][2] CLEAN: Cover with inert absorbent (Vermiculite/Sand). Sweep gently to avoid dust.
5. DISPOSE: Place all waste and contaminated debris into a yellow hazardous waste bag or wide-mouth jar labeled "Solid Hazardous Waste - Halogenated."

Part 2: Chemical Profile & Hazard Identification[3][4][5][6]

To dispose of **3-[(4-Chlorophenyl)methoxy]pyridine** safely, one must understand its chemical behavior. As a chlorinated pyridine ether, it combines the basicity of pyridine with the lipophilicity of a chlorinated aromatic ring.

Physicochemical Properties (Typical for Class)

- **Chemical Structure:** Pyridine ring linked via an ether oxygen to a 4-chlorophenyl group.
- **Physical State:** Typically a solid (crystalline powder) at room temperature.
- **Solubility:** Soluble in organic solvents (DMSO, Methanol, DCM); sparingly soluble in water.
- **Reactivity:** Stable under normal conditions but reactive with strong oxidizing agents and strong acids (due to the basic pyridine nitrogen).

Hazard Classification (GHS)

Based on structural analogs (e.g., chlorinated pyridines and benzyl ethers).

Hazard Category	H-Code	Description
Acute Toxicity	H302/H312	Harmful if swallowed or in contact with skin.[3]
Irritation	H315/H319	Causes skin and serious eye irritation.[3][4][5][6][7][8]
Target Organ	H335	May cause respiratory irritation (if dust is inhaled).[7]
Environmental	H411	Toxic to aquatic life with long-lasting effects (Chlorinated moiety).

Part 3: Step-by-Step Disposal Workflows

Pre-Disposal Segregation

CRITICAL: Do not mix this compound with non-halogenated solvents or oxidizers.

- Segregation Group: Halogenated Organics.
- Incompatible Streams: Oxidizing acids (Nitric, Perchloric), Chromic acid.

Workflow A: Solid Waste (Pure Substance)

Applicable for: Expired stocks, contaminated solids, spill debris.

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) or glass jar.
- Labeling: Attach a hazardous waste tag.
 - Chemical Name: **3-[(4-Chlorophenyl)methoxy]pyridine**.^[9]
 - Constituents: 100%.
 - Hazard Checkbox: Toxic, Irritant.^{[4][5][8]}
- Transfer: Transfer solid using a chemically resistant spatula. Wipe the spatula with a solvent-dampened Kimwipe and add the wipe to the container.
- Disposal Path: Submit for High-Temperature Incineration. The presence of chlorine requires incineration facilities equipped with acid gas scrubbers to neutralize HCl emissions.

Workflow B: Liquid Waste (Reaction Mixtures/Mother Liquors)

Applicable for: HPLC waste, reaction byproducts dissolved in DCM, Methanol, or DMSO.

- Characterization: Determine the primary solvent.
- Stream Selection:
 - If solvent is Halogenated (e.g., DCM): Pour into "Halogenated Organic Waste" drum.

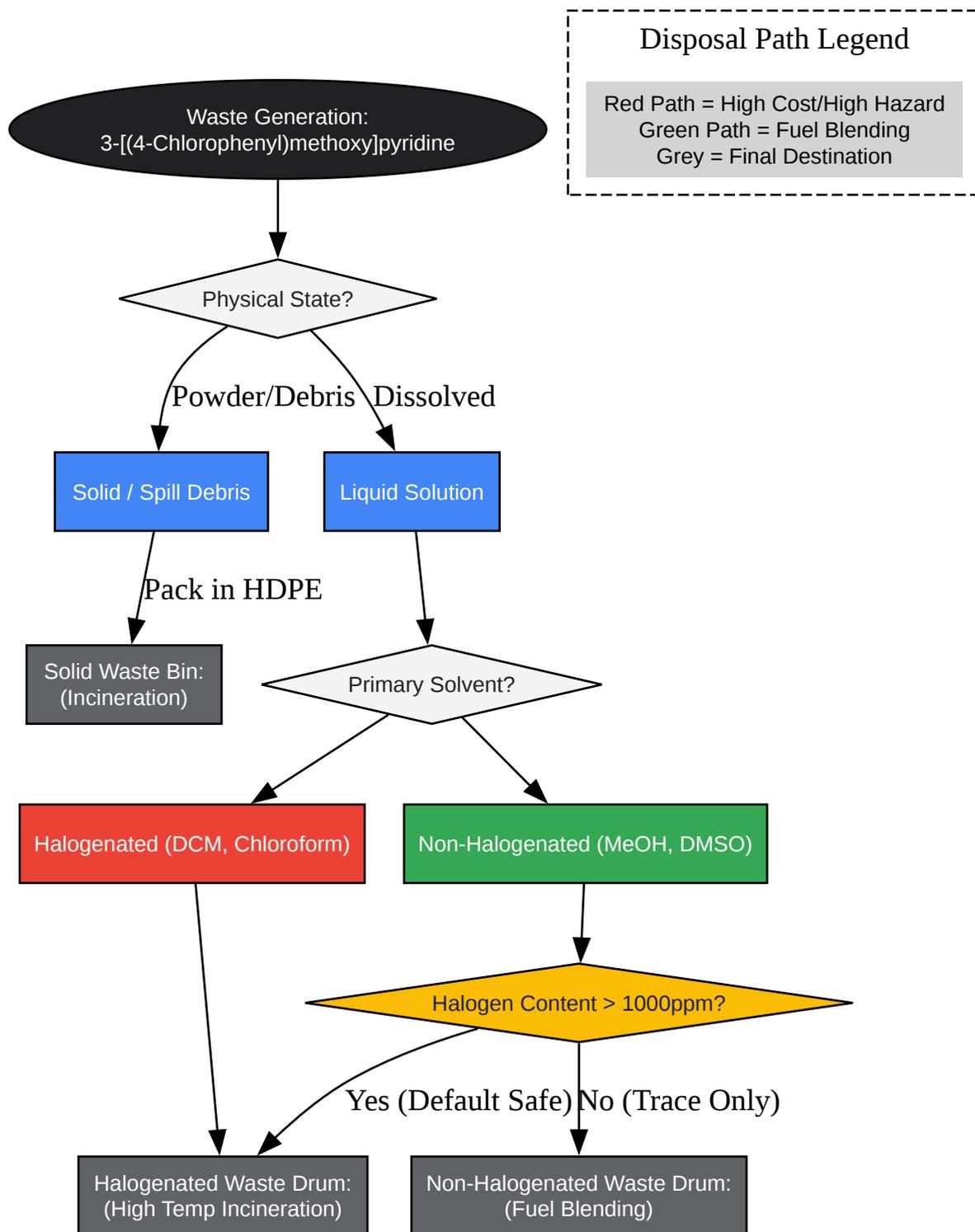
- If solvent is Non-Halogenated (e.g., Methanol): Because the solute contains Chlorine, the entire mixture must often be treated as Halogenated Waste depending on local regulations (e.g., >1000 ppm halogen content). Rule of Thumb: When in doubt, classify as Halogenated.
- pH Adjustment: Ensure the solution is not acidic ($\text{pH} < 2$) before adding to general drums to prevent exothermic reactions with other wastes. Neutralize with dilute Sodium Bicarbonate if necessary.

Workflow C: Contaminated Glassware

- Triple Rinse: Rinse glassware 3 times with a compatible solvent (e.g., Acetone or Ethanol).
- Rinsate Disposal: Collect all rinsates into the "Halogenated Organic Waste" container (Workflow B).
- Glass Disposal: Once triple-rinsed and air-dried, glassware can be washed normally or disposed of in a "Broken Glass" box if damaged.

Part 4: Decision Logic & Visualization

The following diagram illustrates the segregation logic required for compliance with EPA/RCRA standards for halogenated pyridine derivatives.



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Figure 1: Decision tree for segregating chlorinated pyridine waste streams to ensure regulatory compliance and safety.

Part 5: Regulatory & Compliance Context[1][11]

EPA/RCRA Coding

While **3-[(4-Chlorophenyl)methoxy]pyridine** is not explicitly listed on the P-list or U-list, it must be characterized by the generator.

- D038 (Pyridine): If the waste exhibits the toxicity characteristic for Pyridine (via TCLP), it carries this code.
- Halogenated Solvents (F-Codes): If dissolved in spent halogenated solvents (e.g., Methylene Chloride), the mixture carries F002.
- Generator Knowledge: Due to the chlorine content, the safest classification for the pure substance is a Non-specific Hazardous Waste destined for incineration.

Transportation (DOT)

If shipping waste off-site, use the following tentative classification (subject to analytical verification):

- Proper Shipping Name: Toxic solids, organic, n.o.s. (**3-[(4-Chlorophenyl)methoxy]pyridine**)
- UN Number: UN 2811
- Hazard Class: 6.1
- Packing Group: III

Part 6: References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for **3-[(4-Chlorophenyl)methoxy]pyridine**. Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). Resource Conservation and Recovery Act (RCRA) Orientation Manual. Retrieved from [\[Link\]](#)

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Sources

- [1. store.apolloscientific.co.uk](https://store.apolloscientific.co.uk) [store.apolloscientific.co.uk]
- [2. store.apolloscientific.co.uk](https://store.apolloscientific.co.uk) [store.apolloscientific.co.uk]
- [3. tcichemicals.com](https://tcichemicals.com) [tcichemicals.com]
- [4. tcichemicals.com](https://tcichemicals.com) [tcichemicals.com]
- [5. static.cymitquimica.com](https://static.cymitquimica.com) [static.cymitquimica.com]
- [6. fishersci.com](https://fishersci.com) [fishersci.com]
- [7. fishersci.com](https://fishersci.com) [fishersci.com]
- [8. sigmaaldrich.com](https://sigmaaldrich.com) [sigmaaldrich.com]
- [9. 3-\(4-Chlorophenyl\)-6-methoxy-4,5-dimethylpyridazine | C13H13ClN2O | CID 131953502 - PubChem](https://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
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